

# Technical Guide: Physicochemical Properties and Structure of 1-Methoxypiperidin-4-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Methoxypiperidin-4-one*

Cat. No.: *B179640*

[Get Quote](#)

Disclaimer: Extensive searches of chemical databases and scientific literature did not yield specific information regarding the chemical properties, structure, or synthesis of **1-Methoxypiperidin-4-one**. This compound appears to be not well-documented in publicly available resources.

To provide a comprehensive example of the requested technical guide, the following information has been compiled for the closely related and well-characterized compound, 1-Methylpiperidin-4-one. This guide is intended to serve as a template, illustrating the desired data presentation, experimental protocol detail, and visualization style.

## Core Chemical Properties of 1-Methylpiperidin-4-one

The fundamental physicochemical properties of 1-Methylpiperidin-4-one are summarized in the table below, providing a clear overview for researchers and drug development professionals.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	113.16 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	1445-73-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Clear yellow to orange liquid	<a href="#">[2]</a>
Boiling Point	55-60 °C at 11 mmHg	<a href="#">[4]</a>
Density	0.92 g/mL at 25 °C	<a href="#">[4]</a>
Refractive Index	1.4590 to 1.4630 (20 °C, 589 nm)	<a href="#">[5]</a>
InChI Key	HUUPVABNAQUEJW-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[5]</a>
SMILES	CN1CCC(=O)CC1	<a href="#">[1]</a> <a href="#">[5]</a>

## Chemical Structure of 1-Methylpiperidin-4-one

The structure of 1-Methylpiperidin-4-one consists of a piperidine ring with a ketone functional group at the 4-position and a methyl group attached to the nitrogen atom.

Logical Relationship of Structural Components

Figure 1. Structural Components of 1-Methylpiperidin-4-one

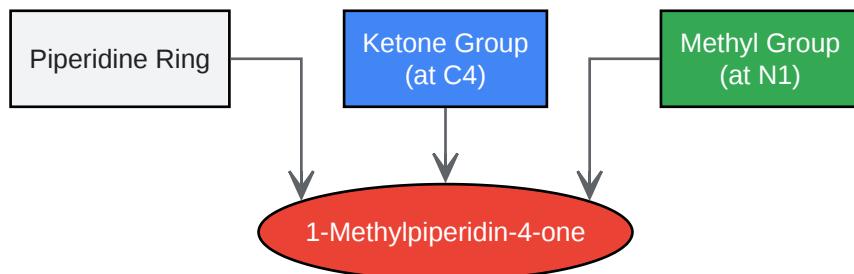
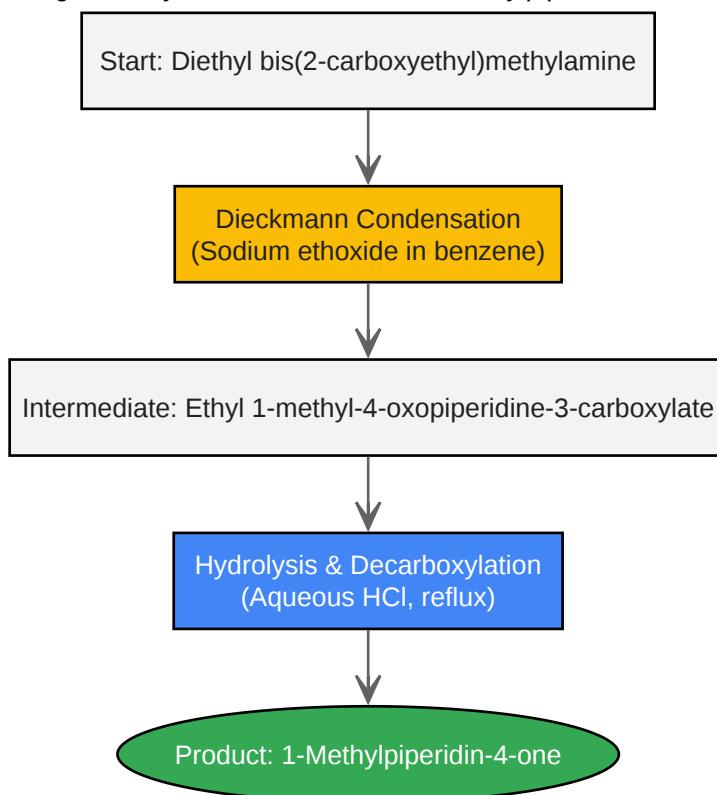


Figure 2. Synthesis Workflow for 1-Methylpiperidin-4-one

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. ajchem-a.com [ajchem-a.com]
- 3. CN104628625A - Synthesis method of N-boc-4-hydroxypiperidine - Google Patents [patents.google.com]
- 4. 4-Piperidinone, 1-methyl- [webbook.nist.gov]
- 5. Cas 4045-29-8,3-METHOXYPYPERIDINE | lookchem [lookchem.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Structure of 1-Methoxypiperidin-4-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b179640#1-methoxypiperidin-4-one-chemical-properties-and-structure>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)